

Unraveling the Structural Characteristics of Diethanolammonium Linoleate: A Technical Overview

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Compound of Interest

Compound Name: *Diethanolammonium linoleate*

Cat. No.: *B15194538*

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[City, State] – While **diethanolammonium linoleate** is a compound of interest within various industrial and research applications, a comprehensive review of existing scientific literature reveals a notable absence of detailed studies on its specific crystal structure and morphology. This technical guide, intended for researchers, scientists, and professionals in drug development, aims to provide an in-depth overview of the available chemical data for **diethanolammonium linoleate** and to extrapolate potential synthesis and characterization methodologies based on closely related compounds, namely diethanolamides. The absence of specific crystallographic and morphological data on **diethanolammonium linoleate** highlights a significant research gap and an opportunity for novel investigations in this area.

Chemical and Physical Data of Diethanolammonium Linoleate

While experimental data on the crystal structure is not available, fundamental chemical information for **diethanolammonium linoleate** has been reported. This information is crucial for any future studies aiming to synthesize and characterize this compound.

Property	Value
Molecular Formula	$C_{18}H_{32}O_2.C_4H_{11}NO_2$
Molecular Weight	385.58 g/mol

This data provides a foundational understanding of the compound's composition and molar mass, which are prerequisites for any quantitative experimental work.

Synthesis of Related Compounds: Diethanolamides

The synthesis of diethanolamides from fatty acids or their methyl esters is a well-documented process and offers a likely pathway for the production of **diethanolammonium linoleate**.

These reactions typically involve the amidation of a fatty acid derivative with diethanolamine.

Experimental Protocol: Synthesis of Diethanolamides from Fatty Acid Methyl Esters

A common method for the synthesis of diethanolamides involves a two-step process starting from a triglyceride source (e.g., vegetable oil).

- **Transesterification:** The initial step is the conversion of the triglyceride into fatty acid methyl esters. This is typically achieved by reacting the oil with methanol in the presence of a catalyst, such as sodium hydroxide or potassium hydroxide. The reaction mixture is heated and stirred, and the resulting methyl esters are then separated from the glycerol byproduct.
- **Amidation:** The fatty acid methyl esters are subsequently reacted with diethanolamine. This reaction is often catalyzed by a base, such as sodium methoxide, and requires elevated temperatures to proceed to completion. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC). Upon completion, the product is purified to remove any unreacted starting materials and byproducts.

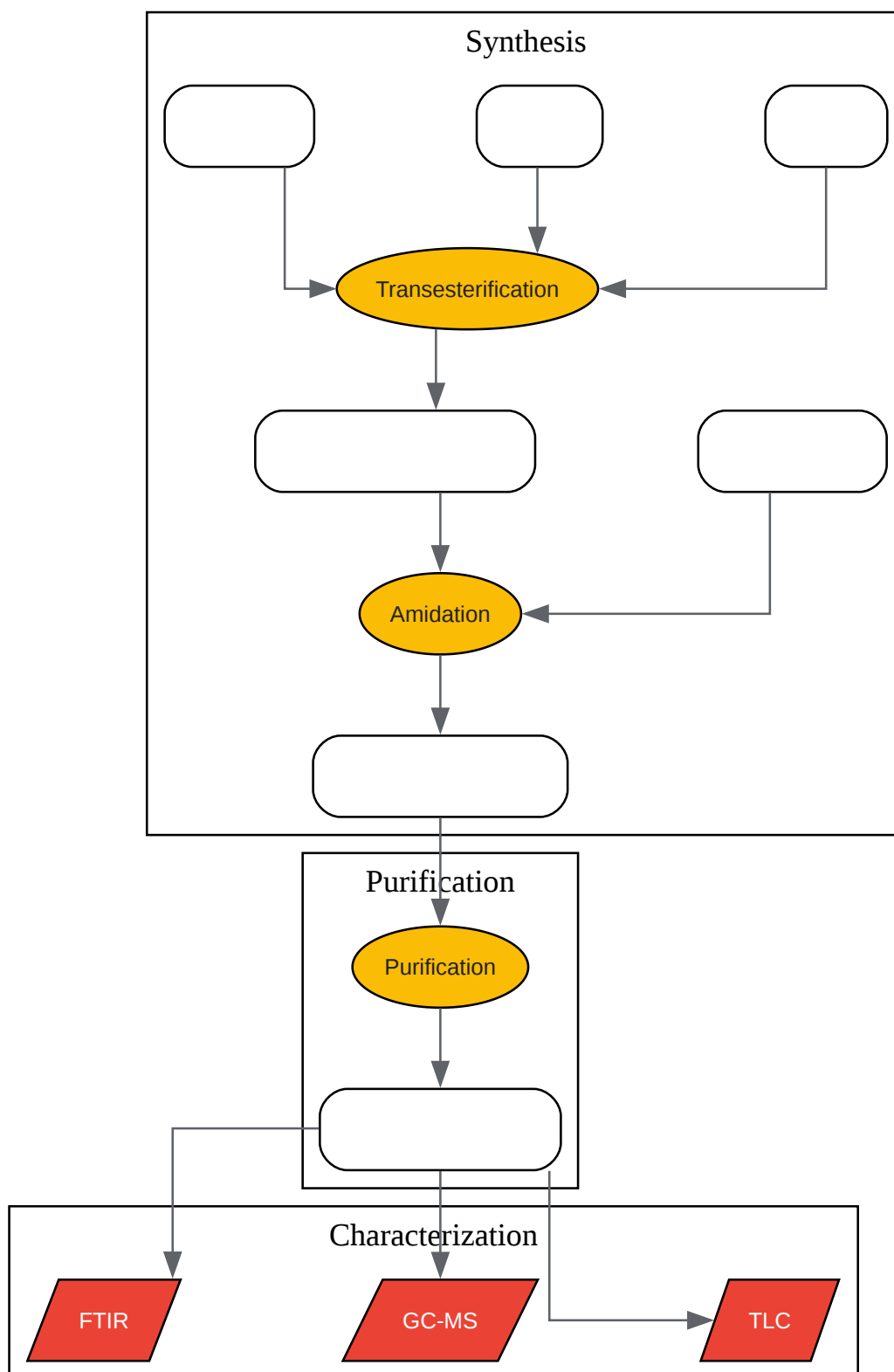
Characterization of Diethanolamides

A variety of analytical techniques are employed to characterize the resulting diethanolamides, and these same methods would be applicable to the study of **diethanolammonium linoleate**.

Analytical Technique	Purpose
Fourier-Transform Infrared Spectroscopy (FTIR)	To identify the functional groups present in the molecule, such as the amide C=O and N-H bonds, and the hydroxyl (-OH) groups.
Gas Chromatography-Mass Spectrometry (GC-MS)	To determine the composition of the fatty acid chains in the product and to identify any impurities.
Thin-Layer Chromatography (TLC)	Used to monitor the progress of the synthesis reaction and to assess the purity of the final product.

Generalized Experimental Workflow

The synthesis and characterization of diethanolamides, and presumably **diethanolammonium linoleate**, follow a logical experimental progression. This workflow can be visualized to provide a clear overview of the process from starting materials to final product analysis.



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Caption: Generalized workflow for the synthesis and characterization of diethanolamides.

Future Directions

The lack of crystallographic and morphological data for **diethanolammonium linoleate** presents a clear opportunity for further research. Future studies should focus on:

- **Synthesis and Purification:** Developing a robust and reproducible method for the synthesis of high-purity **diethanolammonium linoleate**.
- **Crystallization:** Exploring various crystallization techniques (e.g., slow evaporation, vapor diffusion) to obtain single crystals suitable for X-ray diffraction analysis.
- **Structural Elucidation:** Performing single-crystal X-ray diffraction to determine the precise three-dimensional arrangement of atoms in the crystal lattice, including unit cell parameters and space group.
- **Morphological Analysis:** Utilizing techniques such as scanning electron microscopy (SEM) and transmission electron microscopy (TEM) to study the size, shape, and surface features of **diethanolammonium linoleate** crystals.

A thorough understanding of the crystal structure and morphology of **diethanolammonium linoleate** will be invaluable for its application in pharmaceuticals and other advanced materials, enabling structure-property relationships to be established and facilitating the rational design of new formulations and products.

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